

# 3-Bromo-4-iodobenzoic acid safety and handling

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## Compound of Interest

Compound Name: **3-Bromo-4-iodobenzoic acid**

Cat. No.: **B1286127**

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An In-depth Technical Guide to the Safety and Handling of **3-Bromo-4-iodobenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-Bromo-4-iodobenzoic acid** (CAS No: 249647-25-4), a compound utilized in various research and development applications. The following sections detail its properties, potential hazards, and the necessary precautions for its safe use, storage, and disposal. Adherence to these guidelines is crucial for minimizing risks in a laboratory or manufacturing setting.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-Bromo-4-iodobenzoic acid** is presented in the table below. This information is essential for understanding its behavior under various experimental conditions.

Property	Value	Reference
Molecular Formula	C7H4BrIO2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	326.91 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	249647-25-4	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Solid	
Melting Point	242-243°C	<a href="#">[1]</a>
LogP (Octanol-water partition coefficient)	2.75190	<a href="#">[1]</a>
Purity	Typically ≥95%	<a href="#">[3]</a>

## Hazard Identification and Classification

**3-Bromo-4-iodobenzoic acid** is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and ingestion.[\[1\]](#) It is crucial to understand the potential health effects to implement appropriate safety measures.

### GHS Hazard Statements:

- Harmful if swallowed.[\[1\]](#)
- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

### Precautionary Statements:

- Wash skin thoroughly after handling.[\[4\]](#)
- Wear protective gloves/protective clothing/eye protection/face protection.[\[4\]](#)
- Avoid breathing dust/fume/gas/mist/vapors/spray.[\[4\]](#)

- Use only outdoors or in a well-ventilated area.[4]

## Safe Handling and Storage

Proper handling and storage procedures are paramount to ensure the safety of personnel and the integrity of the compound.

### Handling

All operations involving **3-Bromo-4-iodobenzoic acid** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[1] Personnel must wear appropriate personal protective equipment (PPE) at all times. Avoid the formation of dust and aerosols.

### Storage

Store in a tightly closed container in a dry, cool, and well-ventilated place.[5][6] Keep away from heat, flames, and sparks.[1] It should be stored separately from incompatible materials such as strong oxidizing agents.[1][7] Refrigerated storage in closed vessels is also recommended.[1]

## Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **3-Bromo-4-iodobenzoic acid** to prevent exposure.

PPE Type	Specifications
Eye/Face Protection	Chemical safety goggles or a face shield.[1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[1]
Respiratory Protection	An approved mask or respirator should be worn, especially when handling the powder outside of a fume hood.[1]

## Experimental Protocols

### General Handling Protocol

- Preparation: Before starting any work, ensure the chemical fume hood is functioning correctly. Gather all necessary equipment and reagents. Put on all required personal protective equipment (PPE), including a lab coat, chemical-resistant gloves, and safety goggles.
- Weighing and Transfer: Conduct all weighing and transfer operations of the solid compound within the fume hood to minimize dust inhalation. Use a spatula for transferring the solid.
- Dissolving: If preparing a solution, add the solid to the solvent slowly while stirring. Ensure the container is appropriately labeled.
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.<sup>[4][5]</sup> Clean all equipment used.
- Waste Disposal: Dispose of all waste, including empty containers and contaminated materials, as hazardous waste in accordance with local, state, and federal regulations.<sup>[1][4]</sup>

## Spill Cleanup Protocol

In the event of a spill, follow these procedures immediately:

- Evacuate and Secure: Evacuate non-essential personnel from the immediate area.<sup>[8]</sup> Eliminate all ignition sources if the material is in a flammable solvent.
- Ventilate: Ensure the area is well-ventilated, using the fume hood if the spill is contained within it.
- Containment: For a solid spill, carefully sweep up the material, avoiding dust generation, and place it in a labeled, sealed container for disposal. For a solution spill, cover with an inert absorbent material (e.g., sand, vermiculite), and then sweep it into a container for disposal.  
<sup>[1]</sup>
- Decontamination: Clean the spill area with a suitable solvent, followed by soap and water.
- Waste Disposal: All contaminated materials, including absorbents and cleaning supplies, must be disposed of as hazardous waste.<sup>[8]</sup>
- Reporting: Report the spill to the appropriate environmental health and safety personnel.

## First Aid Measures

In case of exposure, immediate medical attention is necessary.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[ <a href="#">1</a> ] [ <a href="#">5</a> ]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[ <a href="#">1</a> ][ <a href="#">5</a> ]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[ <a href="#">1</a> ][ <a href="#">5</a> ]
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[ <a href="#">1</a> ]

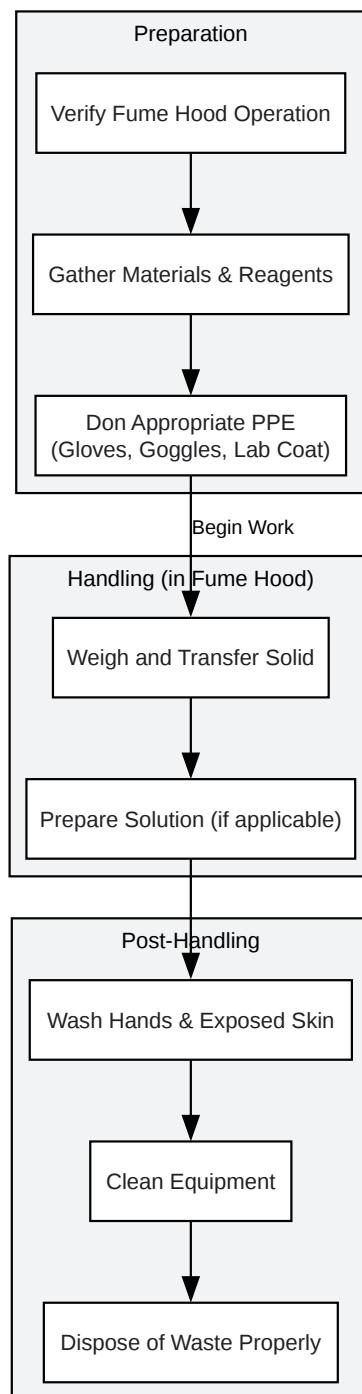
## Disposal Considerations

**3-Bromo-4-iodobenzoic acid** and any contaminated materials must be disposed of as special waste.[[1](#)] Arrange for disposal by a licensed disposal company, in consultation with local waste disposal authorities, and in accordance with national and regional regulations.[[1](#)][[4](#)] Do not allow the material to enter drains or water courses.[[1](#)]

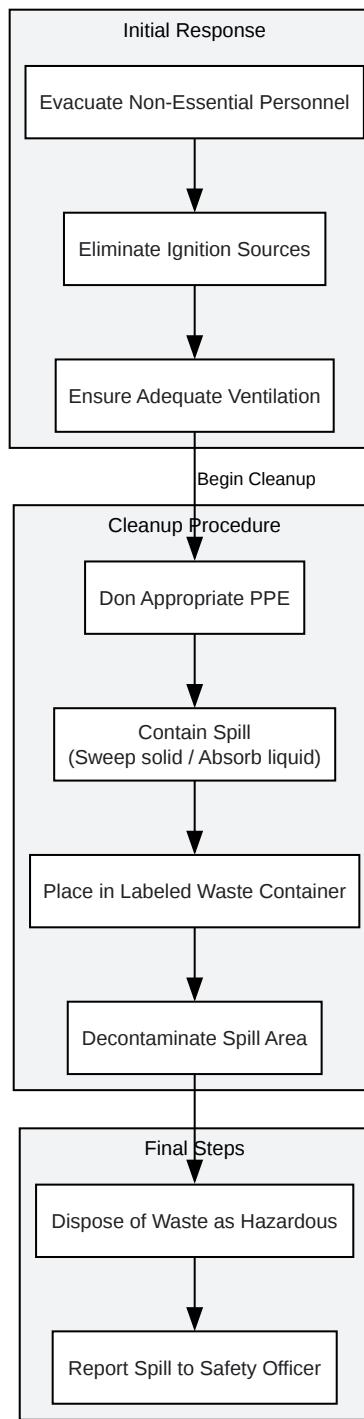
## Visual Workflow Guides

The following diagrams illustrate the logical workflows for handling and responding to spills of **3-Bromo-4-iodobenzoic acid**.

## Safe Handling Workflow for 3-Bromo-4-iodobenzoic Acid



## Spill Response Workflow for 3-Bromo-4-iodobenzoic Acid

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